

# Physical properties of 1,1-Bis(bromomethyl)cyclopropane (melting point, boiling point)

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## Compound of Interest

Compound Name:	1,1-Bis(bromomethyl)cyclopropane
Cat. No.:	B1278821

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## Technical Guide: Physicochemical Properties of 1,1-Bis(bromomethyl)cyclopropane

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1,1-Bis(bromomethyl)cyclopropane** is a halogenated derivative of cyclopropane. The presence of two bromomethyl groups on a strained cyclopropane ring makes it a reactive and versatile intermediate in organic synthesis. A thorough understanding of its physical properties is essential for its effective use in research and development, particularly in the synthesis of novel pharmaceutical compounds and materials. This guide provides a detailed overview of the known physical properties of **1,1-Bis(bromomethyl)cyclopropane**, with a focus on its melting and boiling points.

## Physicochemical Data

The physical properties of **1,1-Bis(bromomethyl)cyclopropane** are summarized in the table below. It is noteworthy that while the boiling point has been determined under reduced pressure, an experimental melting point is not readily available in the current literature, suggesting it may be a liquid at or below standard room temperature.

Property	Value	Conditions
Molecular Formula	$C_5H_8Br_2$	
Molecular Weight	227.93 g/mol	
Appearance	Colorless to light yellow liquid	
Boiling Point	63.7-64.0 °C	at 5.1 Torr
Melting Point	Not available	

## Experimental Protocols

### Determination of Boiling Point under Reduced Pressure

The boiling point of **1,1-Bis(bromomethyl)cyclopropane** was determined by vacuum distillation. This technique is employed for compounds that decompose at their atmospheric boiling point or for which distillation at atmospheric pressure is impractical.

Materials and Equipment:

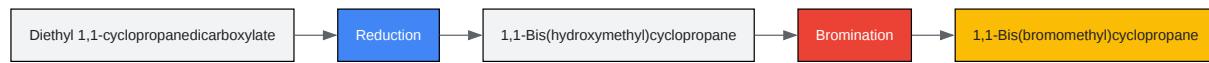
- Crude **1,1-Bis(bromomethyl)cyclopropane**
- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Vacuum pump
- Manometer
- Heating mantle
- Stirring bar or capillary tube

**Procedure:**

- The crude **1,1-Bis(bromomethyl)cyclopropane** is placed in the distillation flask along with a stirring bar or a capillary tube to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
- The vacuum pump is connected to the apparatus, and the system is evacuated to the desired pressure, in this case, 5.1 Torr, as monitored by a manometer.
- Once the desired pressure is stable, the distillation flask is gently heated using a heating mantle.
- The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.
- The distillate is collected in the receiving flask.

## Synthesis Workflow

**1,1-Bis(bromomethyl)cyclopropane** can be synthesized from diethyl 1,1-cyclopropanedicarboxylate. The following diagram illustrates the key steps in this synthetic pathway.



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Caption: Synthesis pathway of **1,1-Bis(bromomethyl)cyclopropane**.

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